

Personal protective equipment for handling ZSQ836

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Compound of Interest

Compound Name: ZSQ836

Cat. No.: B15581961

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Essential Safety and Handling Guide for ZSQ836

This guide provides crucial safety and logistical information for the handling and disposal of **ZSQ836**, a dual covalent inhibitor of CDK12/CDK13. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential to minimize exposure risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The appropriate selection and use of Personal Protective Equipment (PPE) are the first line of defense against chemical exposure. All personnel handling **ZSQ836** must use the following PPE.^[1]

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical impermeable gloves. Gloves must be inspected for integrity before each use.	EU Directive 89/686/EEC, EN 374
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	Follow national and local regulations.

Operational Procedures

Proper handling and storage are critical to maintaining the integrity of **ZSQ836** and the safety of the laboratory.

Handling:

- Work in a well-ventilated area to minimize inhalation exposure.[\[1\]](#)
- Wear all prescribed PPE to avoid contact with skin and eyes.[\[1\]](#)
- Prevent the formation of dust and aerosols during handling.[\[1\]](#)
- Employ non-sparking tools and take precautionary measures against static discharge to prevent ignition.[\[1\]](#)

Storage:

- Store in a tightly sealed container.[\[1\]](#)
- The storage location should be a dry, cool, and well-ventilated area.[\[1\]](#)
- Keep **ZSQ836** separated from foodstuff containers and incompatible materials.[\[1\]](#)

Emergency and Disposal Plans

Spill Response: In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent exposure.

- Evacuate: Evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[\[1\]](#)
- Protect: Wear full PPE, including chemical impermeable gloves and a self-contained breathing apparatus if necessary.[\[1\]](#)
- Clean-up: Collect the spilled material using spark-proof tools and explosion-proof equipment. Place the material into a suitable, closed container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[1\]](#)
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

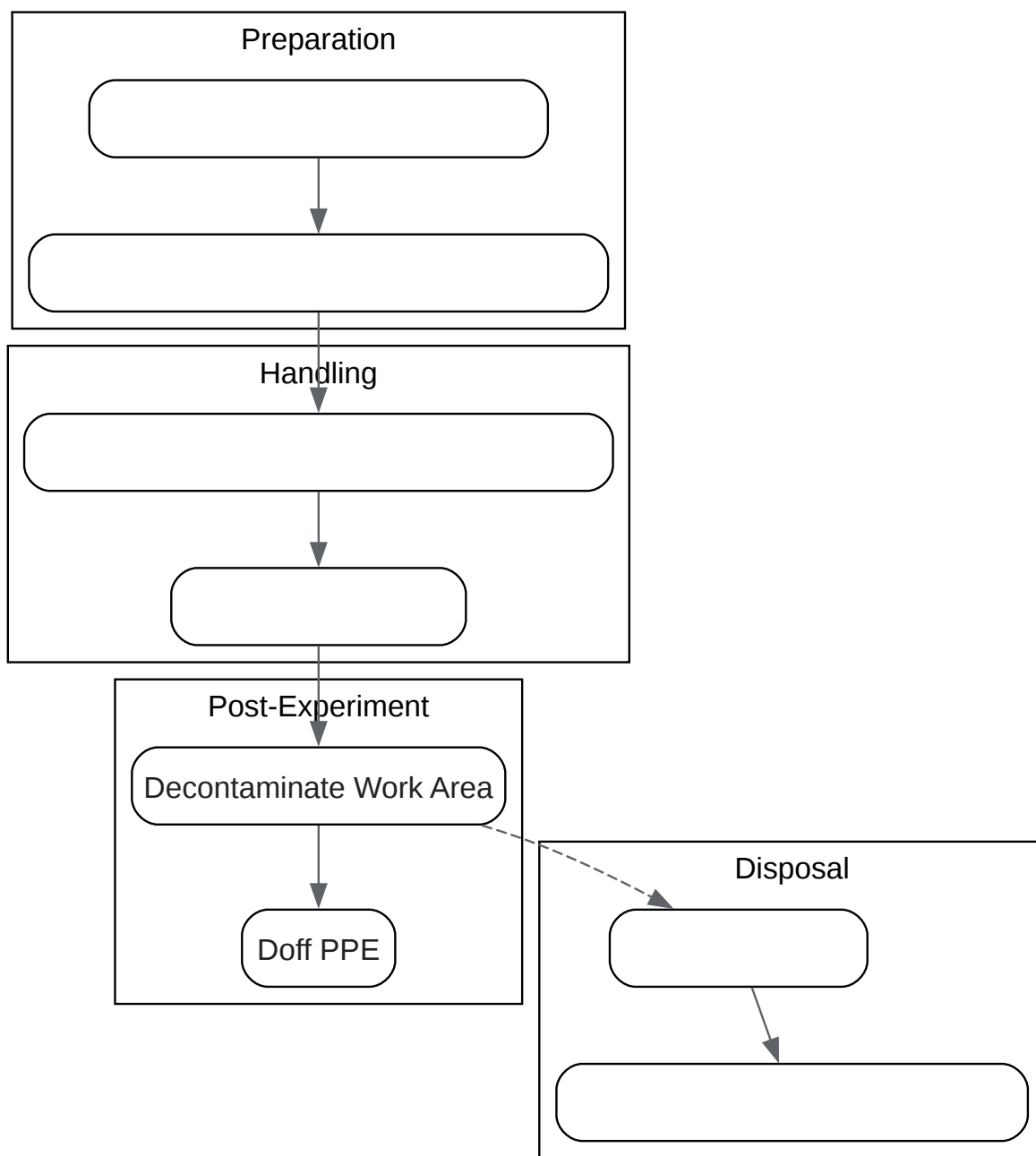
Waste Disposal:

- Disposal of **ZSQ836** and any contaminated materials must be conducted in accordance with all applicable federal, state, and local regulations.[\[1\]](#)

- The chemical should be kept in suitable, closed containers for disposal.[\[1\]](#)
- Adhered or collected material should be promptly disposed of.[\[1\]](#)

Experimental Workflow for Handling ZSQ836

The following diagram outlines the standard workflow for handling **ZSQ836** in a laboratory setting.



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References

- 1. targetmol.com [targetmol.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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